Cycloheptanecarboxamide: Structural Dynamics and Synthetic Utility

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Compound of Interest

Compound Name:	*Cycloheptanecarboxamide*
CAS No.:	*1459-39-8*
Cat. No.:	*B074654*

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CAS: 1459-39-8 | Formula: $C_8H_{15}NO$ | MW: 141.21 g/mol [1][2]

Executive Summary

Cycloheptanecarboxamide represents a critical structural motif in medicinal chemistry, often utilized to modulate the lipophilicity and metabolic stability of drug candidates. Unlike its six-membered analog (cyclohexanecarboxamide), the seven-membered ring introduces unique conformational entropy ("floppiness") and a slightly larger hydrophobic volume.[1] This guide explores its synthesis, the thermodynamics of its ring-flipping, and its application as a bioisostere in pharmaceutical design.[1]

Physicochemical Profile

The molecule consists of a hydrophobic cycloheptane ring attached to a polar primary amide group. This duality allows it to participate in hydrogen bonding (donor/acceptor) while anchoring into lipophilic pockets of enzymes or receptors.

Table 1: Key Physicochemical Properties

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Property	Value	Context/Significance
Melting Point	193–195 °C	High MP indicates strong intermolecular H-bonding in the crystal lattice.[1]
Boiling Point	~295 °C (Predicted)	High thermal stability; suitable for high-temp reactions.
LogP	1.68 (Predicted)	Moderately lipophilic; crosses blood-brain barrier (BBB) effectively.
pKa	~16.7 (Amide N-H)	Very weak acid; neutral at physiological pH.
Solubility	DMSO, Ethanol, MeOH	Poor solubility in water; requires co-solvents for biological assays.[1][2]

Structural & Conformational Analysis

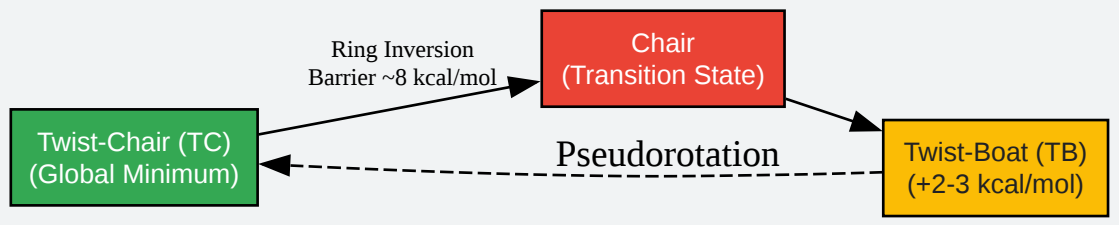
The defining feature of **cycloheptanecarboxamide** is the conformational mobility of the seven-membered ring. Unlike cyclohexane, which resides predominantly in a rigid chair conformation, cycloheptane derivatives exist in a dynamic equilibrium between Twist-Chair (TC) and Twist-Boat (TB) forms.[1][2]

3.1 The Pseudorotation Pathway

The energy barrier for ring inversion in cycloheptane is low (~8-10 kcal/mol), allowing rapid "pseudorotation."

- Twist-Chair (TC): Generally the global minimum.
- Twist-Boat (TB): Slightly higher energy but accessible at room temperature.
- Amide Substituent Effect: The bulky carboxamide group prefers the equatorial-like position to minimize 1,3-diaxial-like steric clashes, stabilizing the TC conformer.[1]

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Figure 1: Conceptual energy landscape of the cycloheptane ring. The flexibility allows the amide group to adopt optimal orientations for receptor binding, often inducing an "induced fit" mechanism.

Synthetic Protocols

Two primary pathways exist for the synthesis of **cycloheptanecarboxamide**. The Acid Chloride Route is preferred for laboratory scale due to higher yields and purity.

4.1 Pathway A: Acid Chloride Activation (Standard)

This method activates cycloheptanecarboxylic acid using thionyl chloride (

), followed by amidation with aqueous ammonia.[2]

- Step 1:

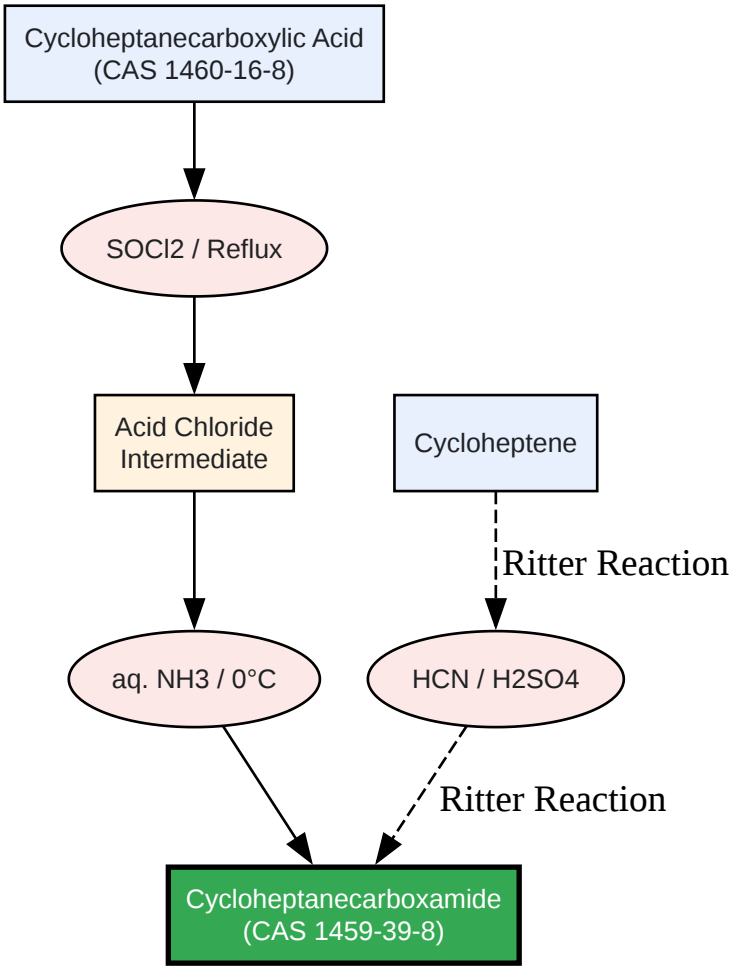
  [1][2]

- Step 2:

4.2 Pathway B: Ritter Reaction (Alternative)

Direct reaction of cycloheptene with hydrogen cyanide (or a cyanide source like TMSCN) in strong acid. This is atom-economical but involves hazardous reagents.[1]

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Figure 2: Synthetic pathways.[1][2] The Acid Chloride route (solid lines) is the standard laboratory protocol.

Detailed Experimental Protocol

Objective: Synthesis of **Cycloheptanecarboxamide** (10 mmol scale) via Acid Chloride.

Reagents:

- Cycloheptanecarboxylic acid (1.42 g, 10 mmol)[1][2]
- Thionyl chloride (1.5 mL, ~20 mmol)[1][2]
- Ammonium hydroxide (28-30% aq., 10 mL)

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- Dichloromethane (DCM) (anhydrous)

Procedure:

- Activation: In a dry 50 mL round-bottom flask equipped with a reflux condenser and drying tube (

  ), dissolve cycloheptanecarboxylic acid in 10 mL anhydrous DCM.
- Chlorination: Add thionyl chloride dropwise. Add a catalytic drop of DMF. Heat to reflux (40°C) for 2 hours. Monitor gas evolution (

).
- Evaporation: Once gas evolution ceases, cool and concentrate in vacuo to remove excess

  . The residue is the crude acid chloride (yellow oil).
- Amidation: Re-dissolve the residue in 5 mL DCM. Add this solution dropwise to a stirred, ice-cold (0°C) solution of ammonium hydroxide (10 mL).
- Precipitation: The amide will precipitate as a white solid. Stir for 30 minutes.
- Workup: Filter the solid. Wash with cold water (

) to remove

  . Wash with cold hexane to remove lipophilic impurities.
- Drying: Dry in a vacuum oven at 50°C.
- Validation: Verify via melting point (target: 193-195°C) and IR (Look for Amide I band at ~1650 cm^{-1} and Amide II at ~1600 cm^{-1}).

Reactivity & Medicinal Applications[2][3][4]

6.1 Hofmann Rearrangement

Cycloheptanecarboxamide is a key precursor for Cycloheptylamine (CAS 5452-35-7) via the Hofmann rearrangement.[1]

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- Reagents:

  .

- Mechanism: Migration of the cycloheptyl group to the nitrogen, loss of

  .

- Utility: Access to cycloheptyl-amines for CNS drugs.[1]

6.2 Pharmaceutical Relevance

The cycloheptyl moiety is a bioisostere for phenyl and cyclohexyl rings.

- HIV-1 RNase H Inhibitors: Substituted cycloheptathiophene-3-carboxamides have been identified as allosteric inhibitors of HIV-1 reverse transcriptase.[1][3] The 7-membered ring fills a specific hydrophobic pocket that smaller rings cannot occupy effectively [1].

- Anticonvulsants: In Structure-Activity Relationship (SAR) studies, cycloheptyl derivatives are compared against cyclopentyl/cyclohexyl analogs to optimize the "fit" in the GABA uptake channels or voltage-gated sodium channels. The increased lipophilicity (LogP ~1.68) improves BBB penetration relative to smaller rings.

- TRPV1 Antagonists: The motif appears in exploratory libraries for vanilloid receptor antagonists, where the amide acts as the hydrogen-bond donor/acceptor pair essential for receptor interaction [2].

References

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